

# Safe handling and storage of 4-Nitrophenylacetic acid

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## Compound of Interest

Compound Name: 4-Nitrophenylacetic acid

Cat. No.: B359581

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## Technical Support Center: 4-Nitrophenylacetic Acid

This technical support center provides guidance on the safe handling, storage, and use of **4-Nitrophenylacetic acid** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development.

## Frequently Asked Questions (FAQs)

Q1: What is **4-Nitrophenylacetic acid** and what are its common applications?

**4-Nitrophenylacetic acid** is a crystalline powder, appearing as a beige to yellow solid.<sup>[1][2]</sup> It belongs to the class of phenylacetic acids, with a nitro group substituted at the para-position of the phenyl ring.<sup>[1]</sup> It is a crucial intermediate in the synthesis of various organic compounds, including pharmaceuticals (such as penicillin precursors), dyestuffs, and local anesthetics.<sup>[1][3]</sup> It is also used in the synthesis of angiogenesis inhibitors and amino-substituted squaraine dyes.<sup>[1]</sup>

Q2: What are the primary hazards associated with **4-Nitrophenylacetic acid**?

**4-Nitrophenylacetic acid** is considered a hazardous substance.<sup>[2][4]</sup> The primary hazards include:

- Skin and eye irritation: It can cause skin irritation and serious eye irritation.<sup>[5][6]</sup>

- Respiratory irritation: Inhalation of dust may cause respiratory irritation.[5][6]
- Harmful if swallowed: Accidental ingestion may be harmful.[4]
- Methemoglobinemia: The substance or its metabolites may interfere with oxygen uptake by binding to hemoglobin.[4]

Q3: What personal protective equipment (PPE) should I wear when handling **4-Nitrophenylacetic acid**?

To ensure personal safety, the following PPE is recommended:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear appropriate chemical-resistant gloves.
- Respiratory Protection: Use a dust mask (e.g., N95 type) or work in a well-ventilated area, such as a fume hood, to avoid inhaling dust.
- Body Protection: Wear a lab coat and appropriate protective clothing to prevent skin exposure.

Q4: How should I properly store **4-Nitrophenylacetic acid**?

Store **4-Nitrophenylacetic acid** in a tightly closed container in a cool, dry, and well-ventilated area.[3] Keep it away from incompatible materials such as strong oxidizing agents and strong bases.[5][6]

## Troubleshooting Guide

This guide addresses common issues that may arise during experiments involving **4-Nitrophenylacetic acid**.

Problem	Possible Cause	Troubleshooting Steps
Difficulty Dissolving	The chosen solvent has low solubility for 4-Nitrophenylacetic acid.	4-Nitrophenylacetic acid has varying solubility in different solvents. It is soluble in alcohol, ether, and benzene, but does not mix well with water. <sup>[2]</sup> A study has shown its solubility (in mole fraction) to be highest in DMF, followed by methanol, DMA, ethanol, and other common lab solvents. <sup>[4]</sup> Consider using one of these more effective solvents.
Reaction Mixture Darkens Significantly	Decomposition may be occurring due to overheating or the presence of incompatibilities.	Avoid excessive heating, as this can lead to decomposition and the release of toxic fumes, including nitrogen oxides. <sup>[1]</sup> Ensure the reaction is free from incompatible materials like strong oxidizing agents or bases. <sup>[5][6]</sup>
Low Product Yield	Incomplete reaction, product loss during workup, or side reactions.	Ensure the reaction goes to completion by monitoring with appropriate techniques (e.g., TLC). During workup, be aware that the product's solubility in the aqueous layer could lead to loss. Check all phases and filtration media for your product.
Unexpected Side Products	Reaction with incompatible substances or instability under reaction conditions.	4-Nitrophenylacetic acid is incompatible with strong oxidizing agents and strong bases. <sup>[5][6]</sup> The presence of these can lead to unwanted

side reactions. Ensure all reagents and solvents are pure and compatible.

Product Purity is Low After Synthesis

Incomplete reaction or co-precipitation of impurities.

Recrystallization is an effective method for purifying 4-Nitrophenylacetic acid. A common procedure is to crystallize the acid from an ethanol/water (1:1) mixture.[\[1\]](#)

## Quantitative Data

The following table summarizes key quantitative data for **4-Nitrophenylacetic acid**.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	181.15 g/mol	<a href="#">[7]</a>
Melting Point	150-155 °C	<a href="#">[1]</a>
pKa	3.85 (at 25 °C)	
Appearance	Beige to yellow crystalline powder	<a href="#">[1]</a>
Solubility in Water	Slightly soluble	<a href="#">[2]</a>

## Experimental Protocols

Protocol 1: Hydrolysis of p-Nitrobenzyl Cyanide to **4-Nitrophenylacetic Acid**

This protocol describes a common laboratory synthesis of **4-Nitrophenylacetic acid**.

Materials:

- p-Nitrobenzyl cyanide

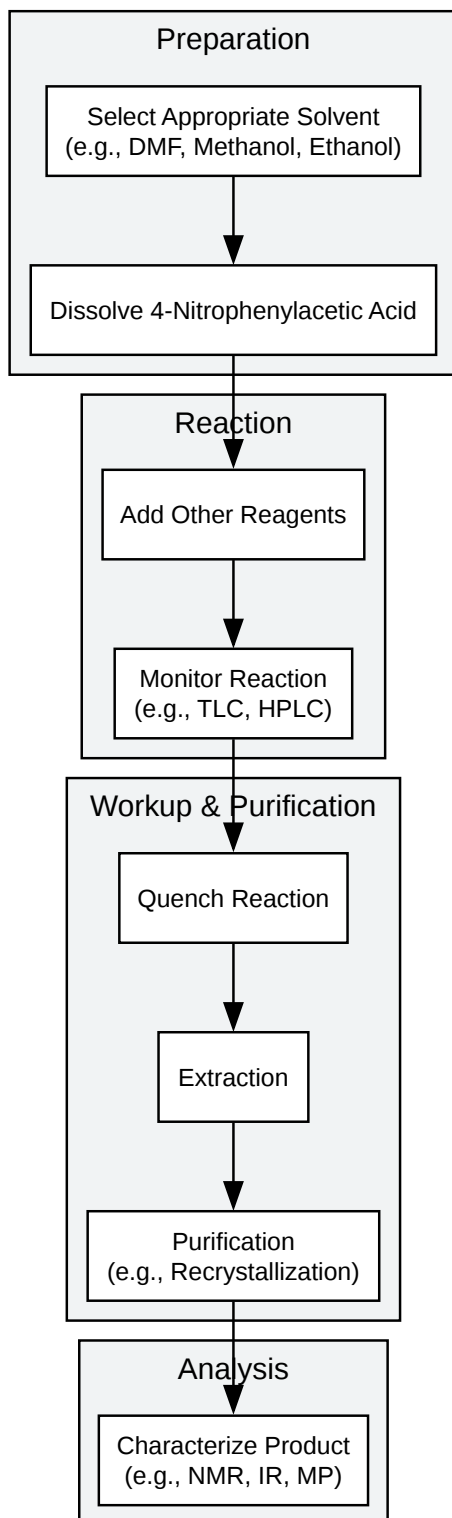
- Concentrated sulfuric acid
- Water

#### Procedure:

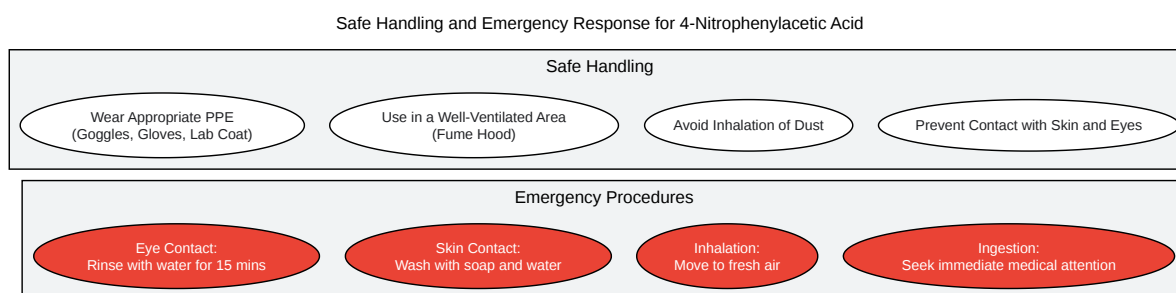
- In a round-bottomed flask, add 100 g of p-nitrobenzyl cyanide.
- Prepare a solution of 300 cc of concentrated sulfuric acid in 280 cc of water.
- Add two-thirds of the acid solution to the p-nitrobenzyl cyanide and shake until the solid is wetted.
- Use the remaining acid to wash any solid from the flask walls into the liquid.
- Attach a reflux condenser and heat the mixture to boiling for 15 minutes. Protect the flask from direct, intense heat to prevent decomposition.
- After boiling, dilute the dark reaction mixture with an equal volume of cold water and cool to 0°C or below.
- Filter the precipitate and wash it several times with ice water.
- Dissolve the precipitate in 1600 cc of boiling water.
- Filter the hot solution rapidly. If any solid separates on the filter, redissolve it in a minimum amount of boiling water and add it to the main solution.
- Allow the filtrate to cool, which will cause pale yellow needles of **4-Nitrophenylacetic acid** to crystallize.
- Collect the crystals by filtration. The expected yield is 92-95%.

## Visualizations

## General Experimental Workflow for using 4-Nitrophenylacetic Acid

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Caption: A generalized workflow for a typical organic synthesis experiment involving **4-Nitrophenylacetic acid**.



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Caption: Key safety precautions and first aid measures for **4-Nitrophenylacetic acid**.

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